

# (+)-Dehydrolinalool chemical properties and structure

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## Compound of Interest

Compound Name: Dehydrolinalool, (+)-

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An In-depth Technical Guide to (+)-Dehydrolinalool: Chemical Properties and Structure

## Introduction

Dehydrolinalool is an acyclic monoterpene alcohol recognized for its characteristic floral and woody-sweet aroma.[1][2][3][4] It serves as a versatile intermediate in the synthesis of various fragrances and flavors, such as linalool, citral, and ionone, and is also a crucial precursor in the production of vitamins A and E.[3] This document provides a comprehensive overview of the chemical properties and structural identifiers of (+)-Dehydrolinalool, intended for researchers, scientists, and professionals in drug development and fine chemical synthesis.

## Chemical Structure and Identifiers

(+)-Dehydrolinalool is the dextrorotatory enantiomer of 3,7-dimethyloct-6-en-1-yn-3-ol. The stereochemistry is designated as (R) in the Cahn-Ingold-Prelog priority system.

- IUPAC Name: (3R)-3,7-dimethyloct-6-en-1-yn-3-ol.[5]
- Synonyms: (+)-3,7-Dimethyl-6-octen-1-yn-3-ol, (R)-Dehydrolinalool.[5][6]
- Molecular Formula: C<sub>10</sub>H<sub>16</sub>O.[1][2][4][5][7][8][9]
- SMILES: CC(=CCC--INVALID-LINK--(C#C)O)C.[5]
- InChI: InChI=1S/C10H16O/c1-5-10(4,11)8-6-7-9(2)3/h1,7,11H,6,8H2,2-4H3/t10-/m0/s1.[5][9]

- InChIKey: YWTIDNZYLFTNQQ-JTQLQIEISA-N.[\[5\]](#)[\[9\]](#)

## Quantitative Physicochemical Properties

The key physicochemical data for dehydrolinalool are summarized in the table below. It is important to note that some reported values correspond to the racemic mixture ((±)-Dehydrolinalool) but are considered representative for the individual enantiomers.

Property	Value	Conditions
Molecular Weight	152.23 g/mol	
Appearance	Colorless to light yellow clear liquid	Ambient
Boiling Point	198.00 - 199.00 °C	@ 760 mm Hg
91 - 93 °C	@ 12 Torr (1.6 kPa)	
Melting Point	-58.00 to -56.00 °C	@ 760 mm Hg
Density	0.88 - 0.886 g/cm <sup>3</sup>	@ 20 °C
Refractive Index	1.46 - 1.477	@ 20 °C
Vapor Pressure	0.0141 - 8.34 mmHg	@ 25 °C
Flash Point	80 - 85 °C	Closed Cup
Water Solubility	1084 mg/L (estimated)	@ 25 °C
Solubility	Soluble in alcohol, ethanol, methanol	
Optical Rotation [ $\alpha$ ] <sub>20/D</sub>	-1 to +1 ° (for racemate)	neat

Data sourced from references[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#).

## Experimental Protocols

### Synthesis of (±)-Dehydrolinalool

A common industrial method for synthesizing dehydrolinalool is through the ethynylation of 6-methyl-5-hepten-2-one.[3][13]

Methodology:

- **Reaction Setup:** The reaction is typically carried out in a pressurized reactor. Liquid ammonia is used as the solvent, and a strong base, such as potassium hydroxide, serves as the catalyst.[3]
- **Ethynylation:** A mixture of acetylene and ammonia gas (typically 20-25% acetylene) is bubbled through the solution of 6-methyl-5-hepten-2-one in liquid ammonia.[3]
- **Reaction Conditions:** The reaction is maintained at a temperature of 35–40°C and a pressure of 2.0–2.5 MPa for a duration of 2–3 hours.[3]
- **Work-up:** The reaction mixture is transferred to a flash tank to remove and recycle excess acetylene and ammonia.[3]
- **Purification:** The resulting crude product is purified by distillation under reduced pressure to yield dehydrolinalool with a purity of over 98%.[3]

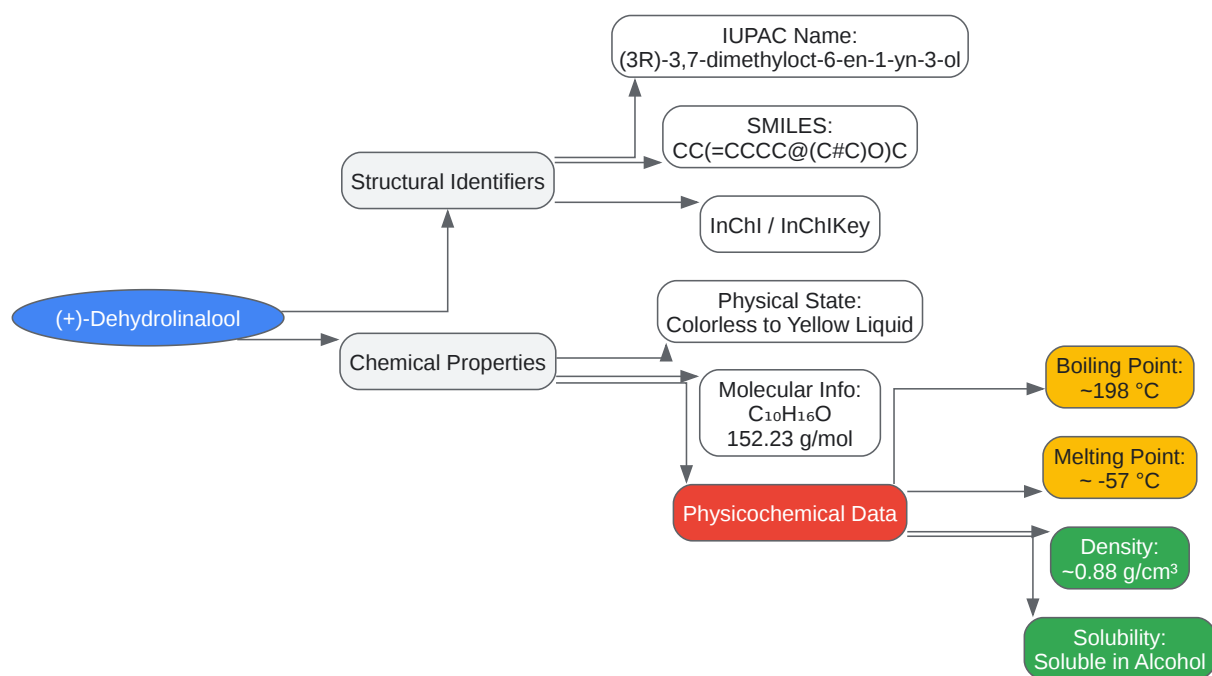
## Spectroscopic Analysis

While detailed experimental protocols for spectroscopic analysis are not available in the cited literature, the primary methods for structural confirmation and purity assessment include:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^{13}\text{C}$  NMR is used for structural elucidation.[1]
- **Mass Spectrometry (MS):** Gas Chromatography coupled with Mass Spectrometry (GC-MS) is employed for separation and identification.[1]

## Mandatory Visualizations

The following diagram illustrates the core relationships between the structural and chemical properties of (+)-Dehydrolinalool.



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Caption: Structural and chemical properties of (+)-Dehydrolinalool.

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